

Application Note: Analysis of Hexyl Crotonate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Hexyl crotonate*

Cat. No.: *B1328794*

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Abstract

This application note details a robust and reliable method for the identification and analysis of **hexyl crotonate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Hexyl crotonate** is a fatty acid ester known for its use as a flavoring and fragrance agent.^[1] The protocol outlined below provides a comprehensive workflow, from sample preparation to data analysis, suitable for researchers, scientists, and professionals in the drug development and chemical analysis fields. The methodology employs a standard non-polar capillary column for chromatographic separation, followed by electron ionization (EI) mass spectrometry for detection and identification.

Introduction

Hexyl crotonate (C₁₀H₁₈O₂, MW: 170.25 g/mol) is an organic compound classified as a fatty acid ester.^{[2][3]} Its volatility and chemical properties make Gas Chromatography-Mass Spectrometry (GC-MS) an ideal analytical technique for its separation and identification. This application note presents a standardized protocol for the analysis of **hexyl crotonate**, which can be adapted for various matrices. The method provides the necessary parameters for achieving good chromatographic resolution and obtaining a characteristic mass spectrum for unambiguous identification.

Experimental Protocol

A detailed experimental workflow for the GC-MS analysis of **hexyl crotonate** is provided below.

2.1. Sample Preparation

For a standard solution, dissolve **hexyl crotonate** in a high-purity volatile solvent such as hexane or ethyl acetate to a final concentration of 100 µg/mL. For complex matrices, a suitable extraction method such as liquid-liquid extraction or solid-phase microextraction (SPME) may be required.

2.2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B GC (or equivalent)
- Mass Spectrometer: Agilent 5977B MSD (or equivalent)
- Injector: Split/Splitless inlet
- Injection Volume: 1 µL
- Injector Temperature: 250°C
- Split Ratio: 50:1
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- GC Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- Transfer Line Temperature: 280°C
- Ion Source: Electron Ionization (EI)

- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Electron Energy: 70 eV
- Mass Range: m/z 40-400
- Solvent Delay: 3 minutes

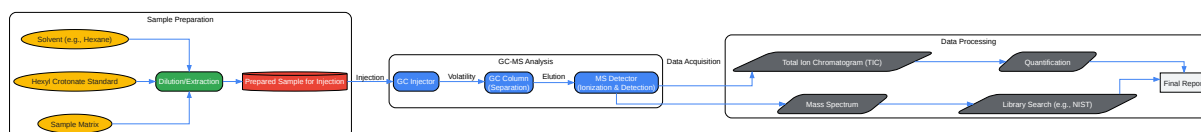
Data Presentation

The following table summarizes the key quantitative data for **hexyl crotonate** based on the experimental conditions and data from the NIST WebBook.[\[2\]](#)

Parameter	Value
Compound Name	Hexyl crotonate
CAS Number	19089-92-0 [2] [3]
Molecular Formula	C10H18O2 [2] [3]
Molecular Weight	170.25 [2] [3]
Retention Time (RT)	Approximately 9.5 - 10.5 min (under the specified GC conditions)
Molecular Ion (M+)	m/z 170
Base Peak	m/z 69
Major Fragment Ions (m/z)	41, 55, 69, 85, 99, 115

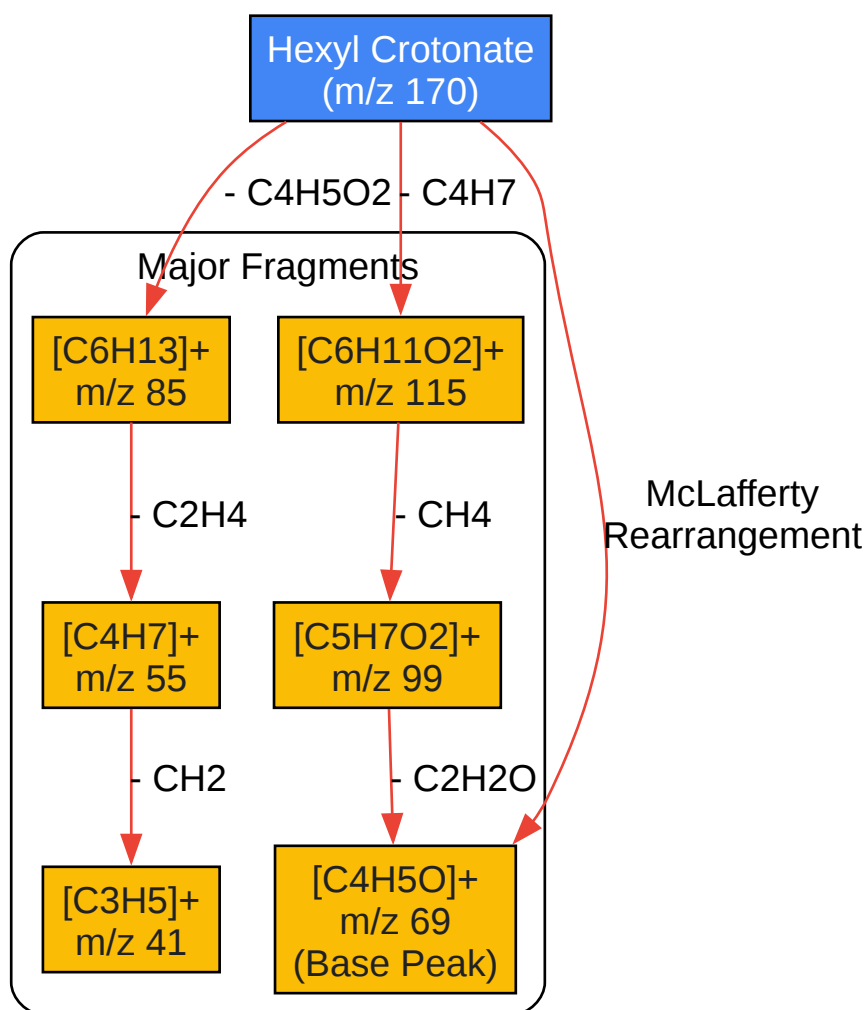
Visualization of Experimental Workflow and Fragmentation

The following diagrams illustrate the experimental workflow and the proposed mass spectral fragmentation of **hexyl crotonate**.



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Caption: Experimental workflow for GC-MS analysis of **hexyl crotonate**.



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Caption: Proposed fragmentation pathway of **hexyl crotonate** in EI-MS.

Conclusion

The GC-MS method described in this application note is suitable for the routine analysis of **hexyl crotonate**. The provided parameters for the gas chromatographic separation and mass spectrometric detection allow for the reliable identification of the target analyte. This protocol can serve as a starting point for method development and validation for the analysis of **hexyl crotonate** in various sample matrices.

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References

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- 2. 2-Butenoic acid, hexyl ester [webbook.nist.gov]
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